

Comprehensive Analytical Methods for the Characterization of Isoxazol-5-ylacetonitrile

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Compound of Interest

Compound Name: *Isoxazol-5-ylacetonitrile*

CAS No.: 854137-77-2

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Abstract

Isoxazol-5-ylacetonitrile is a pivotal heterocyclic building block in medicinal chemistry and drug discovery, valued for its role in the synthesis of a wide array of pharmacologically active compounds.[1] The isoxazole ring, a five-membered heterocycle with adjacent nitrogen and oxygen atoms, imparts unique electronic and structural properties to molecules.[2][3] Accurate and comprehensive characterization of this intermediate is paramount to ensure the identity, purity, and quality of downstream products, thereby maintaining the integrity of research and development pipelines. This guide provides a suite of detailed analytical protocols and expert insights for the definitive characterization of **Isoxazol-5-ylacetonitrile**, establishing a self-validating system of orthogonal analytical techniques.

Introduction: The Rationale for Orthogonal Analysis

In drug development, no single analytical technique is sufficient to fully characterize a chemical entity. A robust analytical strategy relies on the principle of orthogonality, where different methods based on distinct chemical and physical principles are employed. This approach ensures that all aspects of the molecule—its structure, mass, purity, and functional groups—are

independently verified. For a molecule like **Isoxazol-5-ylacetonitrile**, a combination of spectroscopy and chromatography provides a comprehensive and trustworthy characterization. This guide details the application of Nuclear Magnetic Resonance (NMR) for structural elucidation, Mass Spectrometry (MS) for molecular weight confirmation, Infrared (IR) Spectroscopy for functional group identification, and High-Performance Liquid Chromatography (HPLC) for purity assessment.

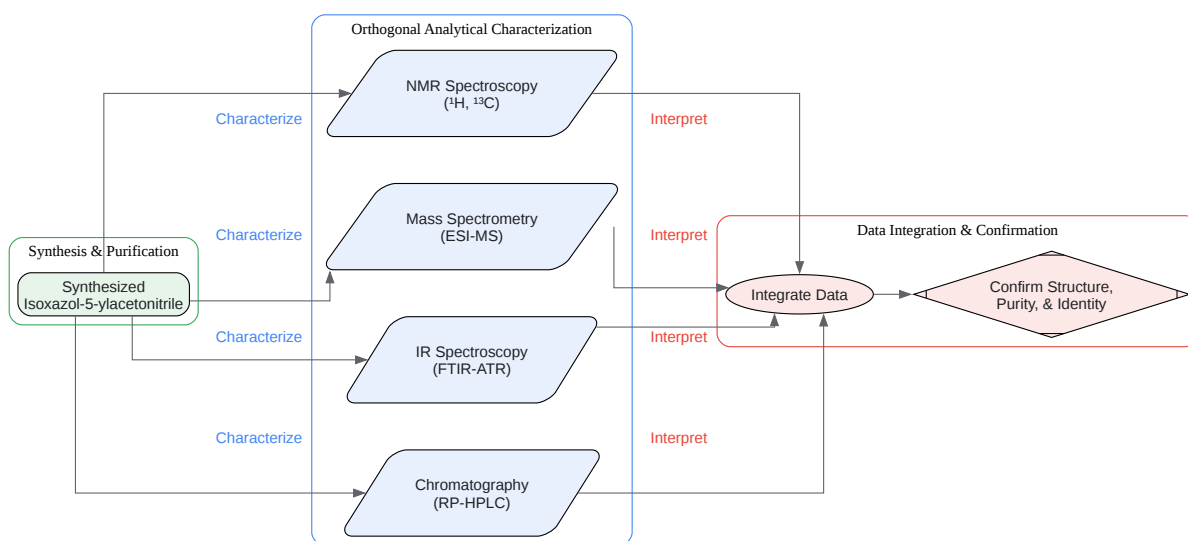
Physicochemical Properties & Structural Data

A foundational understanding of the molecule's basic properties is the first step in any analytical workflow. These properties inform instrument parameter selection and data interpretation.

Property	Value	Source
IUPAC Name	2-(1,2-oxazol-5-yl)acetonitrile	[4]
Molecular Formula	C ₅ H ₄ N ₂ O	[5]
Molecular Weight	108.10 g/mol	[4]
Monoisotopic Mass	108.03236 g/mol	[4]
Structure		
Canonical SMILES	<chem>C1=C(ON=C1)CC#N</chem>	[4]

Analytical Workflow: A Holistic Approach

The characterization of **Isoxazol-5-ylacetonitrile** should follow a logical progression, starting from structural confirmation and moving towards purity and quantification. Each step provides a piece of the puzzle, and together they form a complete picture of the compound's identity and quality.



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Caption: Overall workflow for the characterization of **Isoxazol-5-ylacetonitrile**.

Spectroscopic Characterization Protocols

Spectroscopic methods probe the molecular structure and are essential for confirming the chemical identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for elucidating the precise atomic connectivity of a molecule. Both ^1H and ^{13}C NMR are required for a full structural assignment.

Predicted Spectral Data: Based on the known structure and data from similar isoxazole derivatives, the following signals are expected.[\[6\]](#)[\[7\]](#)

Nucleus	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
^1H NMR	~ 8.5	Singlet (s)	1H	H-3 (Isoxazole ring)
~ 6.5	Singlet (s)	1H	H-4 (Isoxazole ring)	
~ 4.0	Singlet (s)	2H	-CH ₂ - (Methylene)	
^{13}C NMR	~ 168	Quaternary (C)	-	C-5 (Isoxazole ring)
~ 151	CH	-	C-3 (Isoxazole ring)	
~ 115	Quaternary (C)	-	-C $\equiv$ N (Nitrile)	
~ 103	CH	-	C-4 (Isoxazole ring)	
~ 15	CH ₂	-	-CH ₂ - (Methylene)	

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation:
 - Accurately weigh 5-10 mg of **Isoxazol-5-ylacetonitrile**.

- Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3 , or DMSO-d_6) in a clean, dry vial.
- Rationale: Deuterated solvents are used to avoid large proton signals from the solvent that would obscure the analyte's signals.
- Transfer the solution to a 5 mm NMR tube.
- Instrument Setup (Example on a 400 MHz Spectrometer):
 - Tune and shim the probe to the sample.
 - ^1H NMR Acquisition:
 - Acquire a single-pulse experiment with a 30-45° pulse angle.
 - Set the spectral width to cover a range of -2 to 12 ppm.
 - Use a relaxation delay (d1) of at least 2 seconds to allow for full magnetization recovery.
 - Acquire 16-32 scans for a good signal-to-noise ratio.
 - ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled experiment (e.g., zgpg30).
 - Set the spectral width to cover a range of 0 to 200 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Acquire 1024-4096 scans, as ^{13}C has a low natural abundance.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction.
 - Calibrate the ^1H spectrum by setting the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) to its known value.

- Calibrate the ^{13}C spectrum using the solvent peak (e.g., CDCl_3 at 77.16 ppm).
- Integrate the ^1H signals and assign the peaks based on chemical shift, multiplicity, and integration values.

Mass Spectrometry (MS)

MS provides the molecular weight of the compound, serving as a primary confirmation of its elemental composition. Electrospray Ionization (ESI) is a soft ionization technique well-suited for this type of molecule.

Protocol: LC-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of the sample (~10-50 $\mu\text{g/mL}$) in a suitable solvent like acetonitrile or methanol.
 - Rationale: Low concentrations prevent detector saturation and ion suppression effects.
- Instrument Setup (Example using ESI-MS):
 - Mode: Positive Ion Mode is preferred as the isoxazole nitrogen can be protonated.
 - Expected Ion: Look for the protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z 109.04.
 - Scan Range: Set the mass analyzer to scan a range that includes the expected ion, for example, m/z 50-300.
 - Infusion: The sample can be directly infused or injected via an HPLC system. For simple confirmation, direct infusion is sufficient.
 - Source Parameters: Optimize capillary voltage (~3-4 kV), source temperature (~120-150 $^\circ\text{C}$), and gas flows (nebulizer and drying gas) to achieve a stable and strong signal.
- Data Interpretation:

- The primary peak in the spectrum should correspond to the calculated mass of the $[M+H]^+$ ion.
- Look for other potential adducts, such as the sodium adduct $[M+Na]^+$ at m/z 131.02, which can also help confirm the molecular weight.^[8]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of specific functional groups based on their characteristic vibrational frequencies.

Protocol: FTIR-ATR Analysis

- Sample Preparation:
 - Place a small, solid amount of **Isoxazol-5-ylacetonitrile** directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
 - Rationale: ATR is a rapid and convenient technique for solid samples, requiring minimal preparation.
- Instrument Setup:
 - Collect a background spectrum of the clean, empty ATR crystal. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related absorbances.
 - Acquire the sample spectrum over a range of $4000-600\text{ cm}^{-1}$.
 - Co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Interpretation:
 - Analyze the spectrum for characteristic absorption bands. The presence of key functional groups provides strong evidence for the proposed structure.^{[9][10][11]}

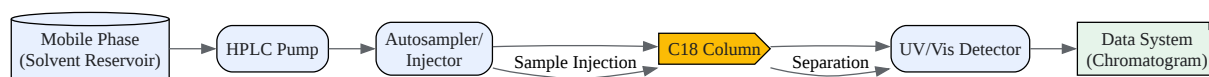
Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~ 2250 cm ⁻¹	C≡N stretch	Nitrile
~ 1600-1450 cm ⁻¹	C=C and C=N stretches	Isoxazole ring
~ 1200-1000 cm ⁻¹	C-O stretch	Isoxazole ring
~ 3100-3000 cm ⁻¹	C-H stretch	Aromatic/Methylene C-H

Chromatographic Purity Assessment

Chromatographic methods are the gold standard for determining the purity of a compound by separating it from any impurities or starting materials.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is the most common method for assessing the purity of small organic molecules.



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Caption: A simplified workflow of a typical HPLC system.

Protocol: RP-HPLC Purity Analysis

- Sample Preparation:
 - Prepare a stock solution of **Isoxazol-5-ylacetonitrile** at 1.0 mg/mL in a suitable diluent (e.g., 50:50 Acetonitrile:Water).
 - From the stock, prepare a working solution at ~0.1 mg/mL. Filter the sample through a 0.45 µm syringe filter before injection.

- Rationale: Filtering prevents particulates from damaging the column and instrument.
- Instrument and Method Parameters:
 - Column: C18, 150 mm x 4.6 mm, 5 μ m particle size.
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Rationale: A slightly acidic mobile phase often improves the peak shape for nitrogen-containing heterocyclic compounds by minimizing interactions with residual silanol groups on the column.[8]
 - Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-17 min: 90% B
 - 17-18 min: 90% to 10% B
 - 18-22 min: 10% B (Re-equilibration)
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 25 °C.
 - Injection Volume: 10 μ L.
 - Detector: UV/Vis Diode Array Detector (DAD). Monitor at a wavelength of maximum absorbance (λ_{max}), likely around 220-260 nm. A DAD allows for peak purity analysis.
- Data Analysis:
 - Integrate all peaks in the chromatogram.

- Calculate the purity of the main peak as a percentage of the total peak area (% Area).
- $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$.
- The retention time should be consistent across injections.[\[12\]](#)

Gas Chromatography (GC)

For volatile and thermally stable compounds, GC can be an alternative or complementary technique to HPLC. Given its relatively low molecular weight, **Isoxazol-5-ylacetonitrile** is amenable to GC analysis.[\[8\]](#)

Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution (~100 µg/mL) of the sample in a volatile solvent like Ethyl Acetate or Acetonitrile.[\[13\]](#)[\[14\]](#)
- Instrument and Method Parameters:
 - Column: A mid-polarity column, such as a 5% Phenyl Polysiloxane (e.g., DB-5ms or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Carrier Gas: Helium or Hydrogen at a constant flow of ~1.0-1.5 mL/min.
 - Inlet Temperature: 250 °C.
 - Injection Mode: Split (e.g., 50:1 split ratio) to avoid column overloading.
 - Oven Temperature Program:
 - Initial: 80 °C, hold for 1 min.
 - Ramp: 15 °C/min to 280 °C.
 - Final Hold: Hold at 280 °C for 5 min.
 - Detector: Mass Spectrometer (or Flame Ionization Detector - FID).

- MS Parameters: If using MS, operate in Electron Ionization (EI) mode. Scan m/z 40-350. The resulting mass spectrum can be compared against libraries and will show characteristic fragmentation patterns.

Conclusion: The Self-Validating System

The definitive characterization of **Isoxazol-5-ylacetonitrile** is achieved not by a single measurement, but by the convergence of evidence from multiple, orthogonal analytical techniques. The NMR confirms the atomic framework, the MS validates the molecular weight, the IR identifies key functional groups, and chromatography confirms the purity. When the data from all these methods are consistent with the proposed structure and a high level of purity, the identity and quality of the material are established with a high degree of scientific confidence. This multi-faceted approach ensures the reliability of **Isoxazol-5-ylacetonitrile** for its intended use in research and drug development.

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